A Comparative Guide to the Structure-Activity Relationship of 3-Methoxy Dibenzosuberone Analogs

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Compound of Interest

Compound Name:	*3-Methoxy Dibenzosuberone*
CAS No.:	*17910-76-8*
Cat. No.:	*B133822*

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Introduction: The Versatile Dibenzosuberone Scaffold

The dibenzosuberone core, a tricyclic system composed of two benzene rings fused to a central seven-membered ring, is a privileged scaffold in medicinal chemistry.[1][2] Its conformational flexibility and broad "chemical space" have made it a foundational structure for drugs targeting a range of biological systems. Historically, this scaffold is most recognized in the context of tricyclic antidepressants (TCAs) like amitriptyline, which modulate neurotransmitter reuptake.[2][3]

More recently, a significant body of research has repurposed this scaffold, leading to the discovery of potent anticancer agents. Specifically, analogs featuring a 3-methoxy substitution on the dibenzosuberone ring and a trimethoxyphenyl pendant group have emerged as powerful inhibitors of tubulin polymerization, a clinically validated target for cancer chemotherapy. This

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guide will primarily focus on these anticancer properties, delving into the SAR that governs their efficacy as both cytotoxic agents and vascular disrupting agents (VDAs).

Part 1: Anticancer Activity - Dual-Action Tubulin Polymerization Inhibitors and Vascular Disrupting Agents

The most promising therapeutic application of **3-methoxy dibenzosuberone** analogs is in oncology. These compounds typically function as colchicine-site tubulin inhibitors, disrupting microtubule dynamics, which is essential for cell division. This leads to cell cycle arrest in the G2/M phase and subsequent apoptosis.[4] Furthermore, many of these analogs exhibit a dual mechanism of action as VDAs, selectively targeting and destroying the established, yet fragile, blood vessels of solid tumors.[5][6]

The Lead Compound: KGP18

A key exemplar in this class is 3-methoxy-9-(3′,4′,5′-trimethoxyphenyl)-6,7-dihydro-5H-benzo[7]annulen-4-ol, known as KGP18. Its structure is inspired by natural products like combretastatin A-4 (CA4) and colchicine. The relative simplicity of the KGP18 scaffold, coupled with its potent biological activity, has made it the subject of extensive SAR studies.

Core Structure-Activity Relationships

The general structure for this class of compounds consists of three key regions: the **3-methoxy dibenzosuberone** core (Rings A and B), the pendant 3,4,5-trimethoxyphenyl ring (Ring C), and various substituents.

1. The Pendant 3,4,5-Trimethoxyphenyl Ring (Ring C): This moiety is critical for high-potency tubulin inhibition, mimicking the trimethoxyphenyl ring of colchicine and CA4. The methoxy groups are thought to engage in crucial hydrogen bonding interactions within the colchicine binding pocket of tubulin.

- Positional Isomers: Shifting the methoxy groups on this ring, for example to a 2,3,4-trimethoxy pattern, can still result in active compounds, though often with reduced potency.

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- Ring Substitutions: Replacing the trimethoxyaryl ring with other substituted aryl rings, such as a 3,5-bis-trifluoromethyl aryl or a 4-methoxyaryl ring, has been shown to retain some inhibitory activity against tubulin polymerization.

2. The Fused Aromatic Ring (Ring A):

- The 3-Methoxy Group: This group is a common feature among the most potent analogs.
- Substitutions at R1: The position analogous to the 4-hydroxyl group of KGP18 is amenable to a variety of substitutions while retaining potent tubulin inhibitory activity. Active analogs have been synthesized with R1 as -OH (KGP18), -NH2, -Br, -Cl, -H, -OCH3, and -CH3. Converting the phenolic -OH to a nitrile, ethyl ester, or -CH2OH group also yields compounds with excellent IC50 values for tubulin polymerization inhibition.[1]
- Chain Extension at R1: Extending an alkyl chain from the 4-position via an ether linkage, especially when terminated with a polar group like an alcohol, leads to a significant loss of inhibitory activity.[1]

3. The Seven-Membered Central Ring (Ring B):

- Unsaturation: The double bond at the 8,9-position, where the pendant C ring is attached, is important for activity. However, intriguingly, reducing this double bond in some analogs has led to the most active inhibitors of tubulin assembly within a series.
- Modifications to the Double Bond: Replacing the double bond with a ketone or a tertiary alcohol group can retain potent activity.[1]
- Allylic Hydrogen Bond Donors: Introducing a hydrogen bond donor at the allylic position on the seven-membered ring has been found to reduce the inhibition of tubulin polymerization. [1]

Quantitative Comparison of Analog Performance

The following table summarizes the in vitro activity of selected **3-methoxy dibenzosuberone** analogs and related compounds.

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Compound ID	Key Structural Features	Tubulin Polymerization IC50 (μM)	Cytotoxicity GI50 (μM) (SK-OV-3 Ovarian Cancer)	Reference
KGP18	4-OH, 3-OCH3 on Ring A	~0.85	Very Potent (pM range in some lines)	[1]
CA4	Combretastatin A-4 (Natural Product)	~1.0	Potent	[1]
Analog 13	4-OH, Bromine on Ring B double bond	< 0.5	0.0221	[1]
Analog 19	4-ethyl ester on Ring A	< 0.5	0.0384	[1]
Analog 68	4-OH, Ketone on Ring B	< 0.5	0.0069	[1]
Analog 8	4-methoxyethoxy on Ring A	Inactive	-	[1]
Analog 11	4-hydroxyethoxy on Ring A	Inactive	-	[1]
6-Amino Analog	6-Amino instead of 4-OH	1.2	0.000033 (33 pM)	[8]

Note: IC50 and GI50 values are highly dependent on the specific assay conditions and cell lines used. The data presented here is for comparative purposes.

Mechanism of Action: From Tubulin Binding to Cell Death and Vascular Disruption

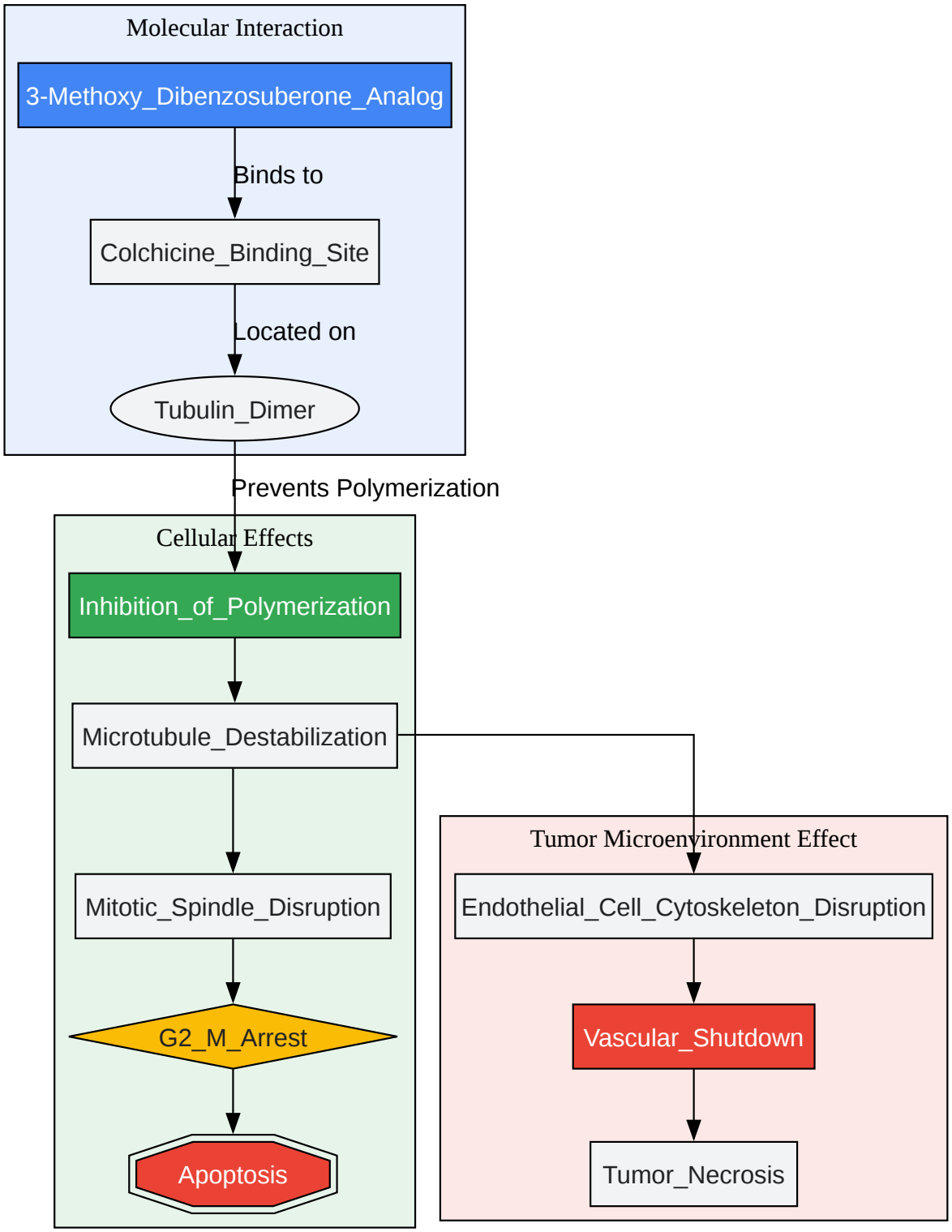
The primary mechanism of these compounds begins with their binding to the colchicine site on β-tubulin. This prevents the polymerization of tubulin into microtubules. The disruption of

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microtubule dynamics has two major downstream consequences for cancer cells:

- Mitotic Arrest: Microtubules are essential for the formation of the mitotic spindle during cell division. By inhibiting their formation, these analogs cause cells to arrest in the G2/M phase of the cell cycle, ultimately triggering apoptosis (programmed cell death).[4]
- Vascular Disruption: The endothelial cells that form the lining of the tumor vasculature are particularly sensitive to tubulin inhibitors. These compounds cause a rapid change in endothelial cell shape, leading to the collapse of the tumor's blood vessels.[6] This results in a shutdown of blood flow, depriving the tumor of oxygen and nutrients and leading to widespread necrosis.[6]

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Caption: Mechanism of action for **3-Methoxy Dibenzosuberone** analogs.

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Part 2: Potential as Central Nervous System (CNS) Agents

While the anticancer application is the most developed, the dibenzosuberone scaffold has its roots in neuroscience.[2] Analogs of amitriptyline, which is a dibenzocycloheptane derivative, have been synthesized and show potential as tricyclic antidepressants.[3][9]

Structure-Activity Relationships for Antidepressant Activity

The SAR for the antidepressant activity of the broader dibenzocycloheptane class is less specific to the 3-methoxy substitution but provides general guidance:

- Side Chain: A three-carbon (propyl) chain separating the tricyclic nucleus from a basic nitrogen atom is often optimal for potency.[10] Both tertiary and secondary amines can be active, but they often have different selectivity profiles for serotonin versus norepinephrine reuptake transporters.[10]
- Ring Substitutions: Halogen substitution (e.g., -Cl) at the 3-position can increase activity, whereas a methyl group at the same position may decrease CNS depressant effects.[9]
- Central Ring: The seven-membered ring is a key feature. The presence of a double bond in the ring system generally enhances activity.[9]

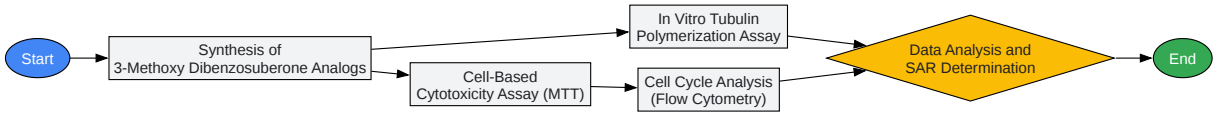
It is important to note that detailed SAR studies focusing specifically on **3-methoxy dibenzosuberone** analogs for antidepressant or other CNS activities are not as prevalent in the current literature. This remains an area ripe for further exploration.

Part 3: Experimental Protocols

To facilitate further research, this section provides detailed, step-by-step methodologies for key in vitro assays used to characterize these compounds.

Experimental Workflow Overview

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Caption: General experimental workflow for SAR studies.

Protocol 1: In Vitro Tubulin Polymerization Assay

This assay measures the ability of a compound to inhibit the polymerization of purified tubulin into microtubules.

Principle: The polymerization of tubulin is monitored by the increase in absorbance (turbidity) at 340 nm as microtubules form. Inhibitors will reduce the rate and extent of this absorbance increase.

Materials:

- Lyophilized bovine brain tubulin (>99% pure)
- GTP (Guanosine-5'-triphosphate) stock solution
- General Tubulin Buffer (e.g., 80 mM PIPES pH 6.9, 2 mM MgCl2, 0.5 mM EGTA)
- Test compounds dissolved in DMSO
- Positive control (e.g., colchicine)
- Negative control (DMSO vehicle)
- 96-well, UV-transparent microplate
- Temperature-controlled spectrophotometer (plate reader)

Procedure:

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- Preparation: On ice, reconstitute lyophilized tubulin in General Tubulin Buffer to a final concentration of 2-4 mg/mL. Supplement the buffer with GTP to a final concentration of 1 mM.
- Compound Dilution: Prepare serial dilutions of the test compounds, positive control, and negative control in General Tubulin Buffer. The final DMSO concentration should be kept low (<1%) to avoid artifacts.
- Reaction Setup: In a pre-chilled 96-well plate on ice, add the diluted compounds.
- Initiate Polymerization: Add the cold tubulin solution to each well to initiate the reaction. The final volume is typically 100-200 µL.
- Measurement: Immediately place the plate in a spectrophotometer pre-heated to 37°C. Measure the absorbance at 340 nm every minute for 60-90 minutes.
- Data Analysis: Plot absorbance versus time. The IC50 value is determined by plotting the percent inhibition (relative to the DMSO control) against the log of the compound concentration and fitting the data to a dose-response curve.

Protocol 2: Cell Viability/Cytotoxicity (MTT Assay)

This colorimetric assay determines the effect of a compound on the metabolic activity of cultured cells, which is an indicator of cell viability.

Principle: The yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), is reduced by mitochondrial dehydrogenases in living cells to a purple formazan product. The amount of formazan is proportional to the number of viable cells.

Materials:

- Human cancer cell lines (e.g., SK-OV-3, HeLa, MCF-7)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- MTT solution (5 mg/mL in PBS)
- Test compounds dissolved in DMSO

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- 96-well cell culture plates
- Solubilization solution (e.g., DMSO or a solution of 0.01 M HCl in 10% SDS)
- Multi-well spectrophotometer (plate reader)

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of medium. Incubate for 24 hours to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the test compounds in culture medium. Remove the old medium from the cells and add 100 µL of the compound-containing medium to each well. Include vehicle-only (DMSO) controls. Incubate for 48-72 hours.
- MTT Addition: Add 10 µL of MTT solution to each well and incubate for 3-4 hours at 37°C, allowing the formazan crystals to form.
- Solubilization: Carefully remove the medium and add 100-150 µL of the solubilization solution to each well to dissolve the formazan crystals. Gently pipette to ensure complete dissolution.
- Measurement: Read the absorbance at a wavelength of 570 nm.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. The GI50 (concentration for 50% growth inhibition) or IC50 (concentration for 50% inhibition of viability) is determined by plotting the percentage of viability against the log of the compound concentration.

Protocol 3: Cell Cycle Analysis by Flow Cytometry

This technique is used to determine the distribution of cells in the different phases of the cell cycle (G0/G1, S, and G2/M).

Principle: A fluorescent dye, such as propidium iodide (PI), stoichiometrically binds to DNA. The fluorescence intensity of stained cells is therefore directly proportional to their DNA content. Flow cytometry measures the fluorescence of individual cells, allowing for the quantification of cells in each phase of the cell cycle.

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Materials:

- Cultured cells treated with test compounds
- Phosphate-buffered saline (PBS)
- Ice-cold 70% ethanol
- Propidium Iodide (PI) staining solution (containing PI and RNase A)
- Flow cytometer

Procedure:

- Cell Treatment and Harvesting: Treat cells in culture flasks or plates with the test compound for a specified time (e.g., 24 hours). Harvest the cells (including floating and adherent cells) by trypsinization and centrifugation.
- Fixation: Resuspend the cell pellet in cold PBS. While gently vortexing, add ice-cold 70% ethanol dropwise to fix the cells. Incubate at 4°C for at least 30 minutes (or store for longer periods).
- Staining: Centrifuge the fixed cells to remove the ethanol. Wash the cell pellet with PBS. Resuspend the cells in the PI staining solution.
- Incubation: Incubate the cells in the dark at room temperature for 30 minutes.
- Flow Cytometry: Analyze the samples on a flow cytometer. The PI fluorescence is typically detected in the red fluorescence channel (e.g., FL2).
- Data Analysis: A histogram of cell count versus fluorescence intensity is generated. The G0/G1 peak represents cells with 2N DNA content, and the G2/M peak represents cells with 4N DNA content. The region between these peaks represents cells in the S phase. Specialized software is used to quantify the percentage of cells in each phase. An accumulation of cells in the G2/M peak is indicative of a tubulin polymerization inhibitor.

Conclusion and Future Directions

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The **3-methoxy dibenzosuberone** scaffold is a remarkably versatile platform for the development of potent, dual-action anticancer agents. The extensive SAR data available for KGP18 and its analogs provide a clear roadmap for the design of new tubulin polymerization inhibitors and vascular disrupting agents. Key structural features, such as the 3,4,5-trimethoxyphenyl ring and the substituents on the fused aromatic ring, are critical determinants of activity.

Future research should focus on optimizing the pharmacokinetic properties of these compounds to enhance their in vivo efficacy and safety profiles. The development of water-soluble prodrugs is a promising strategy that has already shown success.[5] Additionally, while the anticancer applications are well-established, the potential of these analogs as CNS agents remains an underexplored but potentially fruitful area of investigation. The detailed protocols provided in this guide offer a robust framework for researchers to continue to unlock the full therapeutic potential of this valuable chemical scaffold.

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